

# solubility of potassium bromide in different solvents

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An In-depth Technical Guide to the Solubility of Potassium Bromide

## Introduction

Potassium bromide (KBr) is an ionic salt that presents as a white, crystalline powder under standard conditions.[1] It is widely utilized in various fields, including pharmaceuticals as a sedative and anticonvulsant, in the chemical industry for the synthesis of other bromine compounds, and in photography.[2] A critical physicochemical property of KBr for its application in these domains, particularly in drug formulation and chemical synthesis, is its solubility. This guide provides a comprehensive overview of the solubility of potassium bromide in water and a range of organic solvents, details the experimental methodologies for its determination, and illustrates the underlying principles of its dissolution.

KBr is a typical ionic salt, fully dissociating in aqueous solutions to its constituent ions,  $K^+$  and  $Br^-$ , resulting in a neutral pH.[1][3] Its solubility is significantly influenced by the nature of the solvent and the temperature.

## Quantitative Solubility Data

The solubility of potassium bromide varies significantly with the solvent and temperature. The following tables summarize the quantitative solubility data gathered from various sources.

## Table 1: Solubility of Potassium Bromide in Water at Various Temperatures

The solubility of KBr in water increases substantially with a rise in temperature.<sup>[4]</sup>

Temperature (°C)	Solubility (g / 100 g H <sub>2</sub> O)
0	53.5
10	59.5
20	65.2
25	67.8
30	70.9
40	75.8
60	85.5
80	95.0 <sup>[5]</sup>
100	102.0 <sup>[1][6]</sup>

Data sourced from multiple references.<sup>[1][5][6]</sup>

<sup>[7]</sup>

## Table 2: Solubility of Potassium Bromide in Various Organic Solvents

Potassium bromide exhibits varied solubility in organic solvents, generally being more soluble in polar solvents like glycols and less soluble in nonpolar solvents.<sup>[3]</sup>

Solvent	Temperature (°C)	Solubility (g / 100 g Solvent)
Alcohols & Glycols		
Methanol	0	1.82
10	1.93	
20	2.08	
25	2.17	
30	2.23	
50	2.55	
Ethanol	25	0.135
80	4.76[1][6]	
Glycerol	25	17.8
Ethylene Glycol	30	15.85
1-Propanol	25	0.035
1-Butanol	20	0.0112
Ketones & Ethers		
Acetone	18	0.00454
Diethyl Ether	15	0.02
Other Solvents		
Acetonitrile	25	0.024
Liquid Ammonia	-33.9	40.32
25	13.5	
Formamide	25	21.5
Dimethylformamide	25	0.91
Dimethylsulfoxide	25	5.03

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Data primarily sourced from a comprehensive chemical database.<sup>[7]</sup> Additional data points are cited directly.

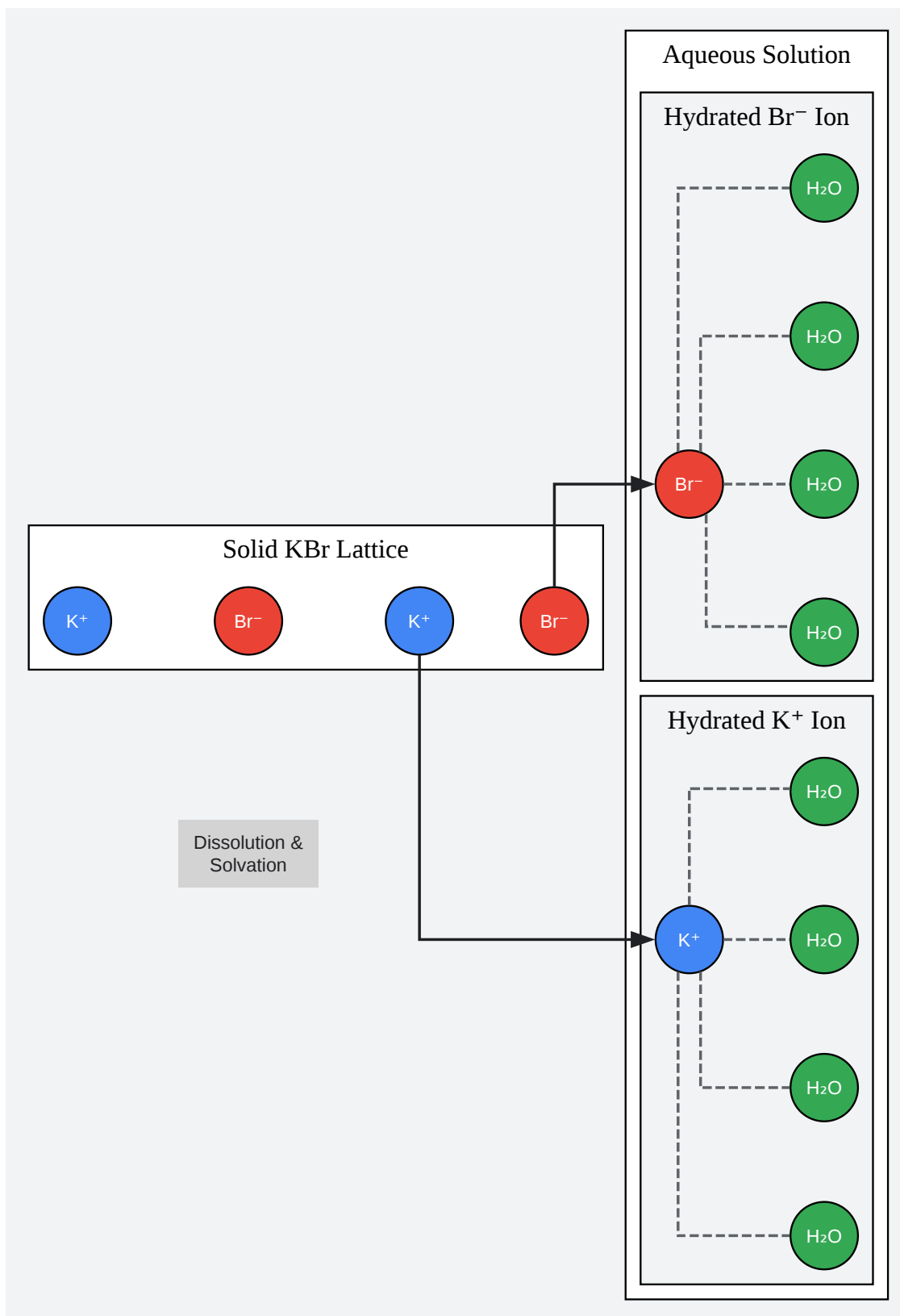
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## Principles of Dissolution

The solubility of an ionic compound like potassium bromide is governed by the principle "like dissolves like." Polar solvents are effective at dissolving ionic compounds, while nonpolar solvents are generally poor solvents for them.

## Dissolution in Polar Solvents

In a polar solvent such as water, the dissolution process involves the electrostatic attraction between the solvent's dipoles and the ions in the crystal lattice. The partially positive ends of the water molecules are attracted to the bromide anions ( $\text{Br}^-$ ), while the partially negative ends are attracted to the potassium cations ( $\text{K}^+$ ). This ion-dipole interaction overcomes the lattice energy holding the crystal together, allowing the ions to dissociate and become solvated (or hydrated in the case of water), stabilized by a surrounding shell of solvent molecules.<sup>[4]</sup>



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Caption: Dissolution and hydration of Potassium Bromide in water.

# Experimental Protocol for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. The isothermal method is a common and reliable technique used to measure the solubility of a solid in a liquid at a constant temperature.<sup>[8][9]</sup>

## Isothermal Equilibrium Method

This method involves preparing a saturated solution of the solute (KBr) in the solvent of interest at a precisely controlled temperature. The concentration of the solute in the saturated solution is then determined, typically through gravimetric analysis.

### Apparatus and Materials:

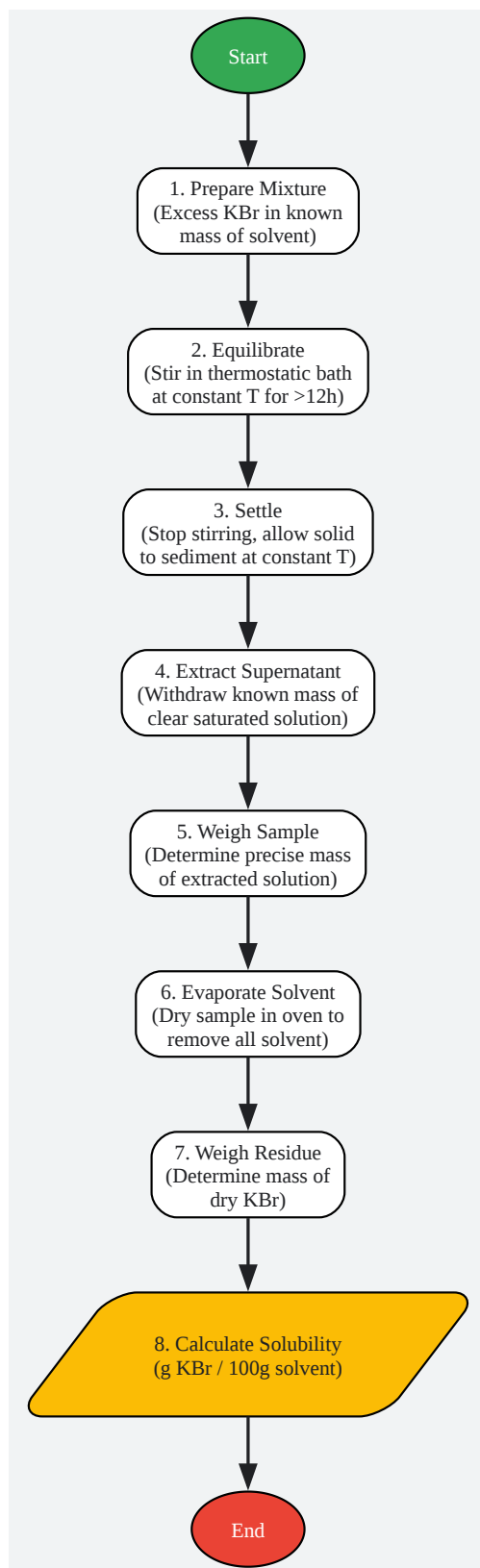
- Thermostatic water bath or shaker with temperature control ( $\pm 0.05$  K)
- Sealed glass vials or flasks
- Magnetic stirrer and stir bars
- Analytical balance
- Drying oven
- Syringes and filters (to separate supernatant from undissolved solid)
- Potassium Bromide (analytical grade, dried)
- Solvent (high purity)

### Generalized Procedure:

- **Sample Preparation:** Add an excess amount of potassium bromide to a known mass or volume of the solvent in a sealed vial. The presence of excess solid is crucial to ensure saturation is achieved.
- **Equilibration:** Place the vial in a thermostatic bath set to the desired temperature. Stir the mixture vigorously for an extended period (typically 12-24 hours) to ensure that the solution

reaches equilibrium with the undissolved solid.[8]

- Phase Separation: After equilibration, stop the stirring and allow the undissolved solid to settle for several hours while maintaining the constant temperature.
- Sample Extraction: Carefully extract a known mass or volume of the clear supernatant (the saturated solution) using a pre-weighed syringe, often fitted with a filter to prevent the transfer of any solid particles.
- Gravimetric Analysis: Transfer the extracted saturated solution to a pre-weighed container. Evaporate the solvent completely in a drying oven at a temperature sufficient to remove the solvent without decomposing the KBr.
- Calculation: After cooling to room temperature in a desiccator, weigh the container with the dry KBr residue. The mass of the dissolved KBr is the final mass minus the initial mass of the empty container. The mass of the solvent is the total mass of the extracted sample minus the mass of the dissolved KBr.
- Data Expression: The solubility is then calculated and expressed in standard units, such as grams of solute per 100 grams of solvent ( g/100 g).



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Caption: Workflow for the Isothermal Equilibrium Method.

## Conclusion

This technical guide provides essential data and procedural knowledge regarding the solubility of potassium bromide. The provided tables offer a quick reference for the solubility of KBr in water and various organic solvents, which is critical for laboratory and industrial applications. The dissolution mechanism and the detailed experimental protocol for the isothermal equilibrium method offer both theoretical and practical insights for researchers, scientists, and professionals in drug development. Understanding these solubility characteristics is fundamental for controlling reaction conditions, designing purification processes like crystallization, and formulating KBr-containing products.

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